Characterization of 20-Hydroxy-PGF2 Binding Affinity to the FP Receptor

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Compound of Interest

Compound Name:	*20-hydroxy-PGF2alpha*
CAS No.:	*57930-92-4*
Cat. No.:	*B031905*

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Executive Summary

This technical guide details the pharmacological characterization of 20-hydroxy-Prostaglandin F2

(20-OH-PGF2

), a specific metabolite of Prostaglandin F2

(PGF2

), and its interaction with the Prostaglandin F Receptor (FP receptor; PTGFR).

While PGF2

is the potent endogenous agonist (

nM) responsible for luteolysis and smooth muscle contraction, 20-OH-PGF2

represents a product of

-oxidation mediated by Cytochrome P450 (CYP4 family) enzymes. Understanding the binding

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affinity of this metabolite is critical for drug development professionals to distinguish between active signaling molecules and metabolic clearance products, particularly in the context of oxidative stress biomarkers and renal physiology.

This guide provides the structural context, expected binding kinetics, and a validated experimental workflow for determining the inhibition constant (

) of 20-OH-PGF2

against the native ligand.

Molecular Profile & Origin

Structural Distinction

- Parent Molecule: PGF2

  ((Z)-7-[(1R,2R,3R,5S)-3,5-dihydroxy-2-[(E,3S)-3-hydroxyoct-1-enyl]cyclopentyl]hept-5-enoic acid).

- Metabolite: 20-OH-PGF2

  .[1][2][3]

- Modification: Hydroxylation at the

  -carbon (C20).[1]

- Enzymatic Source: Formed via CYP4F2 and related CYP450 isozymes (

  -hydroxylases).

Pharmacological Significance

Unlike the 15-keto-PGF2

metabolite (formed by 15-PGDH), which is biologically inactive,

-oxidized prostaglandins often retain partial biological activity or serve as intermediates for dicarboxylic acid excretion. In specific pathological states (e.g., oxidative stress, acute myeloid leukemia), levels of 20-OH-PGF2

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may elevate, necessitating a precise understanding of its residual affinity for the FP receptor to rule out off-target activation or partial agonism.

Receptor Pharmacology: The FP Receptor[4][5][6][7]

The FP receptor is a G-protein-coupled receptor (GPCR) primarily coupled to the G

subunit.

- Gene:PTGFR
- Primary Ligand: PGF2

  (

  nM).
- Signaling Pathway: Activation triggers Phospholipase C

  (PLC

  ), hydrolyzing PIP2 into IP3 and DAG. IP3 elicits intracellular Calcium (

) release from the ER.
- Selectivity Profile: PGF2

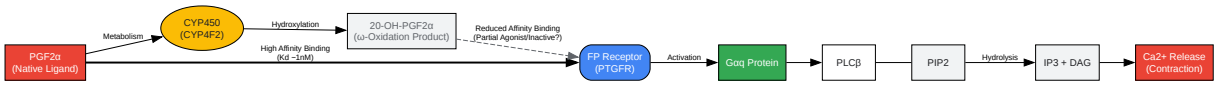
  > PGD2 > PGE2.[4]

Visualization: FP Receptor Signaling & Metabolism

The following diagram illustrates the dual fate of PGF2

: activation of the FP receptor versus metabolic clearance to 20-OH-PGF2

.



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Caption: PGF2

activates the Gq-coupled FP receptor pathway (solid lines). CYP450-mediated

-oxidation produces 20-OH-PGF2

, which exhibits altered binding affinity (dashed line).

Experimental Protocol: Determining Binding Affinity ( )

To rigorously quantify the affinity of 20-OH-PGF2

, a Competitive Radioligand Binding Assay is the gold standard. This protocol uses

-PGF2

as the tracer.

Reagents & Materials

Component	Specification	Purpose
Receptor Source	HEK-293 cells stably expressing human recombinant FP receptor	Consistent receptor density ( ).
Radioligand	-Prostaglandin F2 (Specific Activity: ~150-200 Ci/mmol)	Tracer for saturation binding.
Competitor	20-hydroxy-PGF2 (Purity >98%)	The test compound.
Reference	Unlabeled PGF2	Positive control for curve normalization.
Assay Buffer	10 mM MES (pH 6.0), 10 mM MnCl2, 1 mM EDTA	Optimized for FP receptor stability.

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Step-by-Step Methodology

Step 1: Membrane Preparation

- Harvest HEK-FP cells and homogenize in ice-cold lysis buffer.
- Centrifuge at 40,000 x g for 20 minutes at 4°C.
- Resuspend the pellet in Assay Buffer to a final protein concentration of 5–10 µ g/well .

Step 2: Competitive Binding Setup

- Total Binding: Add 1 nM

  -PGF2

  + Membrane suspension.
- Non-Specific Binding (NSB): Add 1 nM

  -PGF2

  + Membrane + 1 µM unlabeled PGF2

  (excess).
- Experimental Wells: Add 1 nM

  -PGF2

  + Membrane + 20-OH-PGF2

  (titrated 10 pM to 10 µM).
- Incubation: Incubate for 60 minutes at 25°C (equilibrium).

Step 3: Termination & Counting

- Filter rapidly through GF/B glass fiber filters (pre-soaked in 0.3% PEI) using a cell harvester.
- Wash 3x with ice-cold wash buffer.

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- Add liquid scintillation cocktail and count radioactivity (CPM).

Data Analysis (Self-Validating Logic)

Calculate the Inhibition Constant (

) using the Cheng-Prusoff Equation:

- : Concentration of 20-OH-PGF2

  displacing 50% of specific binding.
- : Concentration of radioligand used (1 nM).
- : Dissociation constant of the radioligand (determined previously via Saturation Binding, typically ~1 nM for PGF2

).

Interpretation:

- If

  (20-OH)

  (PGF2

  ): The metabolite retains full potency.
- If

  (20-OH) >>

  (PGF2

) (e.g., >100 nM): The metabolite is effectively inactive/cleared.

Functional Implications & Reference Data

While specific

values for 20-OH-PGF2

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are context-dependent, comparative pharmacology provides the following baseline:

Compound	FP Receptor Affinity ( )	Functional Potency ( )	Biological Role
PGF2	~ 1.0 nM	~ 2-5 nM	Primary Agonist (Luteolysis)
20-OH-PGF2	> 100 nM (Est.)	Low / Partial	Oxidative Metabolite / Clearance
8-iso-PGF2	Low (FP) / High (TP)	Variable	Oxidative Stress Marker

Key Insight: 20-hydroxylation generally increases water solubility for excretion (dicarboxylic acid pathway) and significantly reduces affinity for the FP receptor compared to the parent compound. However, at high physiological concentrations (e.g., local inflammation), it may exert weak partial agonism.

References

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